

# A Comprehensive Technical Guide to **trans-4-Isopropylcyclohexanecarboxylic Acid**

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## Compound of Interest

	<i>trans-4-</i>
Compound Name:	<i>Isopropylcyclohexanecarboxylic</i>
	<i>acid</i>

Cat. No.: B134217

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **trans-4-Isopropylcyclohexanecarboxylic acid**, a key intermediate in pharmaceutical synthesis. The focus of this document is to detail its chemical and physical properties, methods for its characterization and synthesis, and its significant role in the development of therapeutic agents.

## Core Compound Data

**trans-4-Isopropylcyclohexanecarboxylic acid** is a saturated monocarboxylic acid. Its structure consists of a cyclohexane ring substituted at positions 1 and 4 with a carboxylic acid group and an isopropyl group, respectively, in a trans configuration.

## Physicochemical Properties

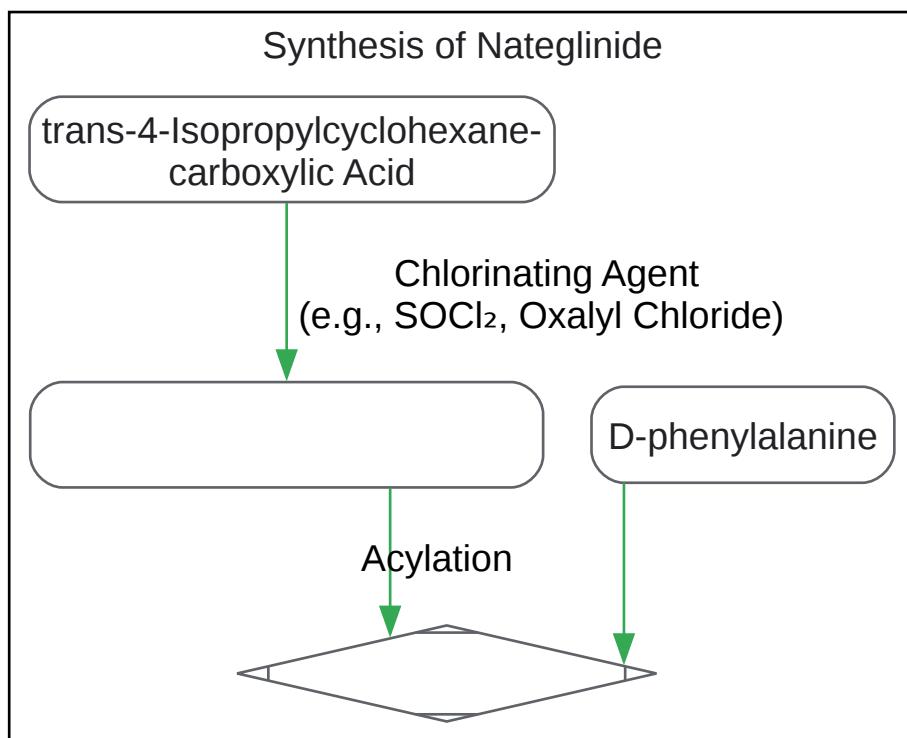
The fundamental properties of **trans-4-Isopropylcyclohexanecarboxylic acid** are summarized in the table below, providing a quantitative snapshot of the compound's characteristics.

Property	Value
Molecular Weight	170.25 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub> <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
CAS Number	7077-05-6 <a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to off-white crystalline solid <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Melting Point	95 °C <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	263.8 °C (at 760 mmHg) <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Density	0.996 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
pKa	4.91 (Predicted) <a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Slightly soluble in DMSO and Methanol <a href="#">[2]</a> <a href="#">[3]</a>

## Role in Pharmaceutical Synthesis

**trans-4-Isopropylcyclohexanecarboxylic acid** is a crucial building block in the synthesis of Nateglinide.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[8\]](#)[\[9\]](#) Nateglinide is an oral anti-diabetic agent used for the treatment of type 2 diabetes mellitus.[\[10\]](#) It works by stimulating the release of insulin from the pancreas. The synthesis involves the coupling of **trans-4-Isopropylcyclohexanecarboxylic acid** with the amino acid D-phenylalanine.[\[10\]](#)

The following diagram illustrates the logical workflow from the starting material to the final active pharmaceutical ingredient (API), Nateglinide.



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*Workflow for the synthesis of Nateglinide.*

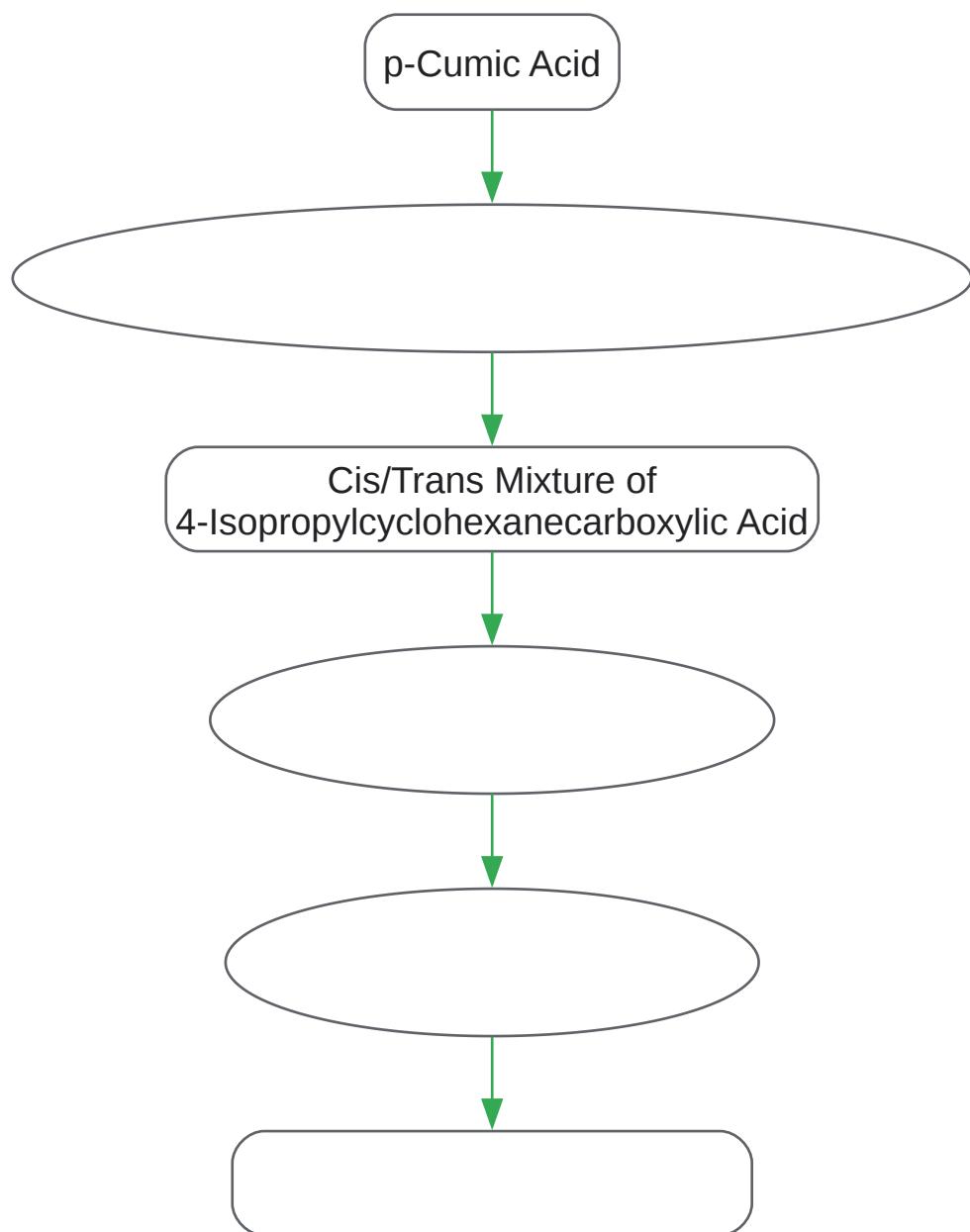
## Experimental Protocols

Detailed methodologies for the synthesis of the title compound and the determination of its molecular weight are provided below. These protocols are based on established chemical principles and published synthesis routes.

## Synthesis of trans-4-Isopropylcyclohexanecarboxylic Acid

The synthesis of the trans isomer is typically achieved through the catalytic hydrogenation of p-cumic acid (4-isopropylbenzoic acid), followed by the isomerization of the resulting cis/trans mixture to favor the thermodynamically more stable trans product.[\[2\]](#)[\[5\]](#)

### Workflow Diagram for Synthesis



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*Synthesis workflow for the target compound.*

#### Detailed Protocol:

- Hydrogenation:
  - Dissolve p-cumic acid (e.g., 75 g) in an aqueous solution of sodium hydroxide (10% w/v).  
[5]

- Add a catalyst, such as 5% Ruthenium on charcoal (50% wet), to the solution.[5]  
Alternatively, Platinum(IV) oxide can be used in an acetic acid solvent.[2]
- Transfer the mixture to a high-pressure autoclave.
- Pressurize the vessel with hydrogen gas (20-30 atm) and heat to 120-130 °C.[5]
- Maintain stirring until hydrogen consumption ceases, indicating the reaction is complete.
- Cool the reactor to room temperature and filter off the catalyst.
- Acidify the alkaline filtrate to a pH of 2 with hydrochloric acid.
- Extract the product with an organic solvent like ethyl acetate.
- Dry the combined organic extracts over anhydrous sodium sulfate and concentrate under reduced pressure to yield a mixture of cis- and **trans-4-isopropylcyclohexanecarboxylic acid**.[5]

• Isomerization and Purification:

- Heat the resulting cis/trans mixture under a nitrogen atmosphere at reflux for approximately 24 hours to promote epimerization to the more stable trans isomer.[5]
- Cool the mixture to ambient temperature.
- Add n-hexane and cool to between -10 °C and 0 °C to induce crystallization of the trans product.[5]
- Filter the crystals and dry them under vacuum to obtain pure **trans-4-Isopropylcyclohexanecarboxylic acid**.[5]

## Molecular Weight Determination by Mass Spectrometry

Mass spectrometry is a definitive analytical technique for determining the molecular weight of a compound.[11][12] For a small molecule like **trans-4-Isopropylcyclohexanecarboxylic acid**, techniques such as Electrospray Ionization (ESI) or Gas Chromatography-Mass Spectrometry (GC-MS) are suitable.

### General Protocol (using ESI-MS):

- Sample Preparation:
  - Prepare a dilute solution of the purified compound (e.g., 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
  - The sample may be infused directly into the mass spectrometer or introduced via a liquid chromatography (LC) system.
- Instrument Calibration:
  - Calibrate the mass spectrometer using a standard calibration mixture with known masses that bracket the expected mass of the analyte (170.25 Da).[13] This ensures high mass accuracy.
- Data Acquisition:
  - Introduce the sample into the ESI source. The high voltage applied will generate charged droplets, from which solvent evaporates to produce gas-phase ions of the analyte.
  - Acquire the mass spectrum. In negative ion mode, the deprotonated molecule  $[M-H]^-$  would be expected at  $m/z$  169.25. In positive ion mode, adducts such as the protonated molecule  $[M+H]^+$  at  $m/z$  171.25 or the sodium adduct  $[M+Na]^+$  at  $m/z$  193.25 may be observed.
- Data Analysis:
  - Identify the molecular ion peak. This is typically the peak with the highest mass-to-charge ratio in the spectrum, excluding isotopic peaks.[8]
  - The molecular weight of the neutral compound is calculated from the  $m/z$  of the observed ion. For example, for an  $[M-H]^-$  ion, the molecular weight is the observed  $m/z$  plus the mass of a proton.
  - High-resolution mass spectrometry can provide a highly accurate mass measurement, which can be used to confirm the elemental composition ( $C_{10}H_{18}O_2$ ) of the molecule.[8]

## Compound Characterization

Beyond molecular weight, full characterization of **trans-4-Isopropylcyclohexanecarboxylic acid** requires spectroscopic analysis. Techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are used to confirm the structure of the molecule.[7][14]

- <sup>1</sup>H NMR Spectroscopy: Provides information on the number and types of hydrogen atoms in the molecule, confirming the presence of the isopropyl group, the cyclohexane ring protons, and the acidic proton of the carboxylic acid.
- <sup>13</sup>C NMR Spectroscopy: Reveals the number and types of carbon environments, including the carbonyl carbon of the carboxylic acid, the carbons of the cyclohexane ring, and the carbons of the isopropyl group.[14]
- Infrared (IR) Spectroscopy: Confirms the presence of functional groups, notably a broad O-H stretch characteristic of a carboxylic acid and a sharp C=O stretch from the carbonyl group.

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